

# An In-Depth Technical Guide to Diethyl Perfluoroadipate

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## Compound of Interest

Compound Name: Diethyl perfluoroadipate

Cat. No.: B1583755

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## Foreword: Navigating the Landscape of Fluorinated Compounds

The introduction of fluorine into organic molecules imparts a unique and often dramatic alteration of their physicochemical properties. This has led to the widespread use of fluorinated compounds in materials science, pharmaceuticals, and agrochemicals. **Diethyl perfluoroadipate**, a fully fluorinated ester, stands as a key building block in the synthesis of advanced polymers and other specialty chemicals. This guide provides a comprehensive technical overview of **Diethyl perfluoroadipate**, intended for researchers, scientists, and professionals in drug development and materials science. We will delve into its fundamental properties, synthesis, reactivity, and applications, offering both established knowledge and predictive insights to facilitate its use in cutting-edge research and development.

## Molecular Identity and Physicochemical Properties

**Diethyl perfluoroadipate**, also known as diethyl octafluoroadipate, is the diethyl ester of perfluoroadipic acid. Its structure is characterized by a six-carbon perfluorinated chain flanked by two ethyl ester functional groups.

Chemical Structure:

Table 1: Physicochemical Properties of **Diethyl Perfluoroadipate**

Property	Value	Source/Comment
CAS Number	376-50-1	[1]
Molecular Formula	C <sub>10</sub> H <sub>10</sub> F <sub>8</sub> O <sub>4</sub>	[1]
Molecular Weight	346.17 g/mol	[1]
Appearance	Colorless liquid (predicted)	General property of similar esters.
Boiling Point	101 °C at 9 mmHg	[1]
Density	~1.461 g/cm <sup>3</sup> (estimated)	[1]
Solubility	Insoluble in water; Soluble in most organic solvents.	General property of fluorinated esters.

## Spectroscopic Characterization (Predicted)

Due to the limited availability of published experimental spectra for **Diethyl perfluoroadipate**, the following data are predicted based on established principles of spectroscopy and known chemical shift ranges for analogous structures.

### Nuclear Magnetic Resonance (NMR) Spectroscopy

<sup>1</sup>H-NMR (500 MHz, CDCl<sub>3</sub>):

- δ 4.45 (q, J = 7.1 Hz, 4H): The methylene protons (-CH<sub>2</sub>-) of the ethyl groups are deshielded by the adjacent oxygen atom of the ester functionality. The signal is a quartet due to coupling with the three protons of the methyl group.
- δ 1.40 (t, J = 7.1 Hz, 6H): The methyl protons (-CH<sub>3</sub>) of the ethyl groups are in a typical aliphatic region. The signal is a triplet due to coupling with the two protons of the methylene group.

<sup>13</sup>C-NMR (125 MHz, CDCl<sub>3</sub>):

- δ 158.5 (t, J ≈ 25-30 Hz): The carbonyl carbon (-C=O) is significantly influenced by the strongly electron-withdrawing perfluorinated chain, resulting in a downfield shift. It is

expected to appear as a triplet due to coupling with the two fluorine atoms on the adjacent carbon.

- $\delta$  115-125 (m): The four distinct perfluorinated carbons (-CF<sub>2</sub>-) in the backbone will appear in this region. The exact chemical shifts and complex splitting patterns arise from C-F and F-F couplings.
- $\delta$  64.0: The methylene carbon (-OCH<sub>2</sub>-) of the ethyl group.
- $\delta$  13.8: The methyl carbon (-CH<sub>3</sub>) of the ethyl group.

<sup>19</sup>F-NMR (470 MHz, CDCl<sub>3</sub>, referenced to CFCl<sub>3</sub>):

- $\delta$  -118 to -122 ppm (m, 4F): The two -CF<sub>2</sub>- groups adjacent to the carbonyls ( $\alpha$ -CF<sub>2</sub>).
- $\delta$  -124 to -128 ppm (m, 4F): The two central -CF<sub>2</sub>- groups ( $\beta$ -CF<sub>2</sub>).

The <sup>19</sup>F NMR spectrum is predicted to show two main multiplets due to the symmetry of the molecule. The chemical shifts are estimates based on typical values for perfluoroalkanes, with the groups closer to the electron-withdrawing ester functionality appearing slightly downfield.<sup>[2]</sup>

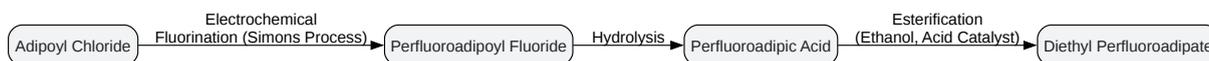
## Infrared (IR) Spectroscopy

- 2980-2900 cm<sup>-1</sup> (m): C-H stretching vibrations of the ethyl groups.
- 1780-1760 cm<sup>-1</sup> (s): A strong absorption band characteristic of the C=O stretching of a fluorinated ester. The frequency is shifted higher compared to non-fluorinated esters due to the inductive effect of the fluorine atoms.
- 1300-1100 cm<sup>-1</sup> (s, broad): Strong C-F stretching vibrations.
- 1100-1000 cm<sup>-1</sup> (m): C-O stretching of the ester.

## Synthesis of Diethyl Perfluoroadipate

The synthesis of **Diethyl perfluoroadipate** is typically achieved through the esterification of perfluoroadipic acid with ethanol. The perfluoroadipic acid itself can be prepared via electrochemical fluorination (Simons process) of adipoyl chloride.

## Synthesis Workflow



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Caption: Synthesis workflow for **Diethyl perfluoroadipate**.

## Experimental Protocol: Esterification of Perfluoroadipic Acid

Materials:

- Perfluoroadipic acid
- Absolute ethanol
- Concentrated sulfuric acid (catalyst)
- Anhydrous sodium sulfate
- Diethyl ether
- Saturated sodium bicarbonate solution
- Brine

Procedure:

- To a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add perfluoroadipic acid (1.0 eq).
- Add an excess of absolute ethanol (10-20 eq), which also serves as the solvent.
- Carefully add a catalytic amount of concentrated sulfuric acid (e.g., 0.05 eq).

- Heat the reaction mixture to reflux and maintain for 12-24 hours. The reaction progress can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- After completion, cool the mixture to room temperature and remove the excess ethanol under reduced pressure.
- Dissolve the residue in diethyl ether and transfer to a separatory funnel.
- Wash the organic layer sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude **Diethyl perfluoroadipate**.
- Purify the product by vacuum distillation to yield the pure ester.

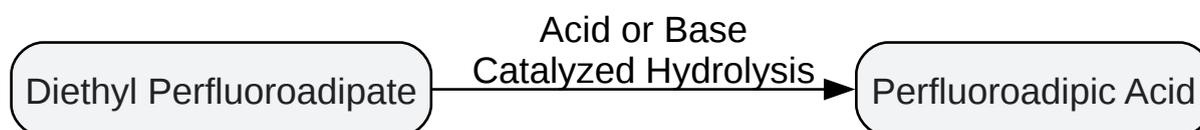
## Reactivity and Synthetic Applications

The chemical behavior of **Diethyl perfluoroadipate** is dominated by the strong electron-withdrawing effect of the perfluorinated backbone. This renders the carbonyl carbons highly electrophilic and susceptible to nucleophilic attack.

## Hydrolysis

**Diethyl perfluoroadipate** can be hydrolyzed back to perfluoroadipic acid and ethanol under acidic or basic conditions. The reaction proceeds more readily than with its non-fluorinated counterpart due to the enhanced electrophilicity of the carbonyl carbons.[3]

Hydrolysis Workflow:



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Caption: Hydrolysis of **Diethyl perfluoroadipate**.

## Precursor for Advanced Polymers

A significant application of **Diethyl perfluoroadipate** is its use as a precursor in the synthesis of high-performance fluorinated polymers. For instance, it can be converted to perfluoroadiponitrile, a key monomer for thermally stable heterocyclic polymers and elastomers. These materials find use in demanding applications where high thermal and chemical resistance are required.

## Safety and Handling

As a fluorinated organic compound, **Diethyl perfluoroadipate** should be handled with appropriate safety precautions in a well-ventilated fume hood.

- Eye and Skin Contact: May cause irritation. Wear safety glasses and chemical-resistant gloves.
- Inhalation: Avoid inhaling vapors.
- Ingestion: Harmful if swallowed.

Refer to the Material Safety Data Sheet (MSDS) for detailed safety information before handling this compound.

## Conclusion

**Diethyl perfluoroadipate** is a valuable fluorinated building block with significant potential in materials science and organic synthesis. Its unique properties, stemming from the perfluorinated chain, make it a target for the development of advanced materials with enhanced thermal and chemical stability. This guide has provided a comprehensive overview of its properties, synthesis, and reactivity to aid researchers in harnessing its potential for future innovations.

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- To cite this document: BenchChem. [An In-Depth Technical Guide to Diethyl Perfluoroadipate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1583755#what-is-diethyl-perfluoroadipate]

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